

(S)-Malt1-IN-5 solubility and preparation for experiments

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Compound of Interest

Compound Name: (S)-Malt1-IN-5

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Application Notes and Protocols for (S)-Malt1-IN-5

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **(S)-Malt1-IN-5**, a potent and specific inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation protein 1 (MALT1) paracaspase. These guidelines are intended to assist researchers in preparing and utilizing this compound for in vitro and in vivo experiments.

Chemical Properties and Solubility

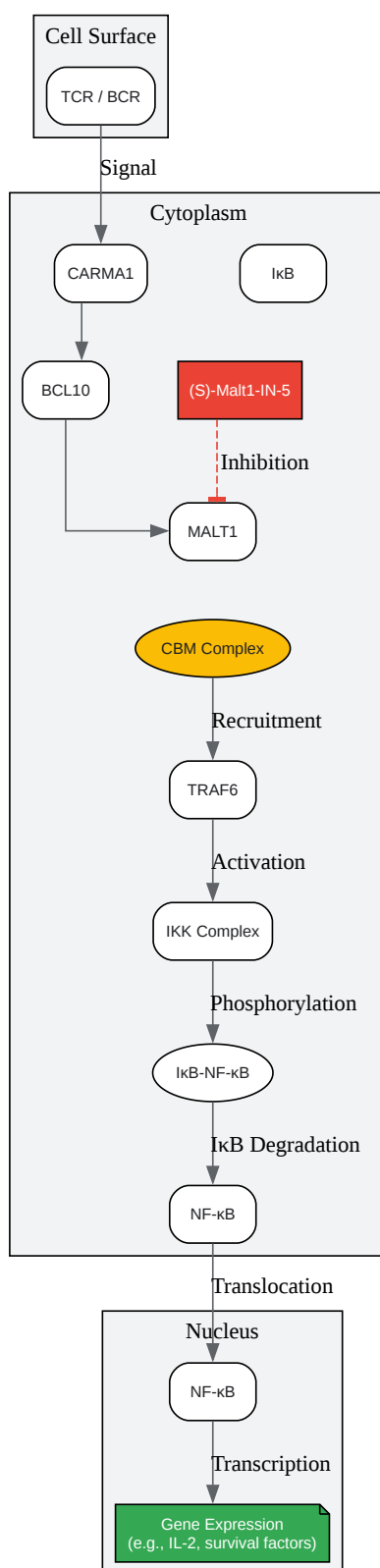
While specific quantitative solubility data for **(S)-Malt1-IN-5** is not readily available in public literature, information from chemical suppliers and handling practices for similar MALT1 inhibitors suggest the following characteristics.

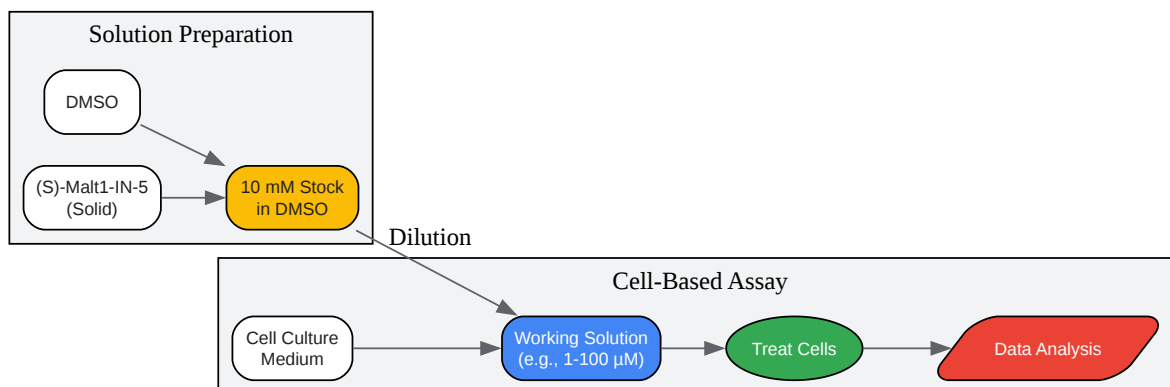
Table 1: Solubility and Storage of **(S)-Malt1-IN-5**

Property	Recommendation
Solvent	Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions. For some MALT1 inhibitors, solutions of 10 mM in DMSO are commercially available.
Aqueous Media	(S)-Malt1-IN-5 is expected to have low solubility in aqueous solutions like water or phosphate-buffered saline (PBS). Direct dissolution in these solvents is not recommended for creating concentrated stocks.
Storage of Powder	Store the solid compound at -20°C for long-term storage.
Storage of Solution	Store stock solutions in DMSO in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. A stock solution at -80°C can be stable for up to 6 months, while at -20°C, it is recommended to be used within 1 month. ^[1]

Mechanism of Action and Signaling Pathway

(S)-Malt1-IN-5 is a potent inhibitor of the MALT1 protease.^{[1][2][3]} MALT1 is a key component of the Carma1-Bcl10-MALT1 (CBM) complex, which plays a crucial role in the activation of the NF-κB signaling pathway downstream of antigen receptors (TCR and BCR) and other stimuli.^{[4][5][6]} The protease activity of MALT1 is essential for the cleavage of several substrates, including A20, BCL10, CYLD, and RelB, which ultimately leads to the activation of the IκB kinase (IKK) complex and subsequent nuclear translocation of NF-κB transcription factors.^{[7][8]} By inhibiting the proteolytic activity of MALT1, **(S)-Malt1-IN-5** is expected to block these downstream signaling events, thereby suppressing NF-κB-dependent gene expression and cellular responses.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Determination of extended substrate specificity of the MALT1 as a strategy for the design of potent substrates and activity-based probes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. MALT1 Small Molecule Inhibitors Specifically Suppress ABC-DLBCL In Vitro and In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Measurement of Endogenous MALT1 Activity [bio-protocol.org]
- 8. MALT1-IN-13_TargetMol [targetmol.com]

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